

o-Cresolphthalein Complexone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ocresolphthalein*

Cat. No.: *B13147035*

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Abstract

This technical guide provides an in-depth overview of o-cresolphthalein complexone, a key reagent in clinical chemistry and analytical sciences. The document details its chemical and physical properties, with a primary focus on its application in the colorimetric determination of calcium in biological samples. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols and performance data to aid in laboratory applications.

Introduction

o-Cresolphthalein complexone, also known as metalphthalein, is a metallochromic indicator that forms a colored complex with alkaline earth metals. Its most prominent application is in the quantitative determination of calcium in serum, plasma, and other biological fluids. This method is widely adopted in clinical laboratories due to its simplicity, speed, and suitability for automation. In an alkaline medium, o-cresolphthalein complexone forms a distinct purple-colored complex with calcium ions, the intensity of which is directly proportional to the calcium concentration and can be measured spectrophotometrically.

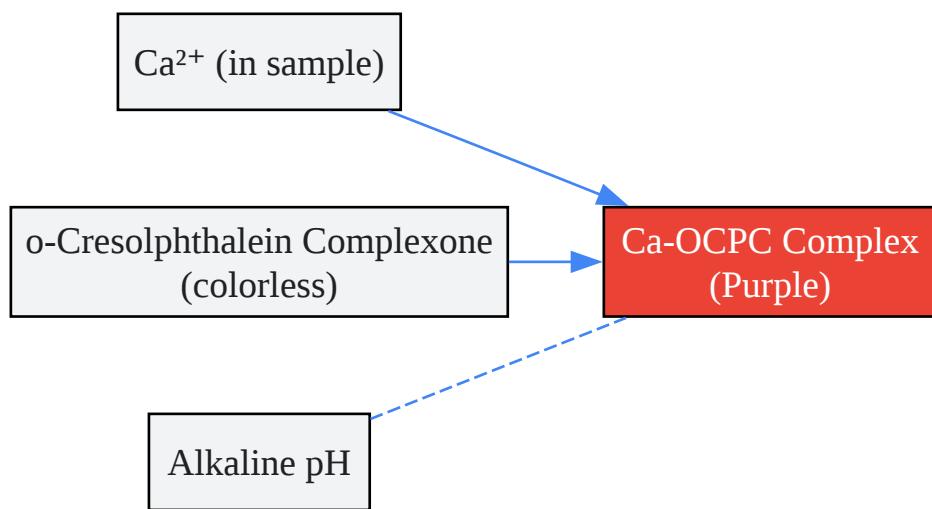
Chemical and Physical Properties

o-Cresolphthalein complexone is a phthalein dye derivative with chelating properties. Its chemical structure allows for the formation of stable complexes with divalent metal ions.

Property	Value
CAS Number	2411-89-4 [1] [2] [3] [4] [5]
Molecular Formula	C ₃₂ H ₃₂ N ₂ O ₁₂ [1] [3] [5]
Molecular Weight	636.6 g/mol [1] [5] [6]
Appearance	White to off-white crystalline powder [5]
Solubility	Soluble in methanol and ethanol; slightly soluble in water [5]
pH Indicator Range	Colorless below pH 8.2, red above pH 9.8 [2] [5]
Absorbance Maximum (Ca ²⁺ complex)	570 - 580 nm [2] [5]

Principle of Calcium Determination

The determination of calcium using o-cresolphthalein complexone is based on the formation of a colored complex in an alkaline environment. The reaction can be summarized as follows:



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Caption: Reaction of Calcium with o-Cresolphthalein Complexone.

In an alkaline medium, calcium ions (Ca²⁺) react with o-cresolphthalein complexone to form a stable, purple-colored complex. The intensity of the color produced is directly proportional to

the concentration of calcium in the sample and is quantified by measuring the absorbance at a wavelength between 570 and 580 nm. To prevent interference from other divalent cations, particularly magnesium, a chelating agent such as 8-hydroxyquinoline is often included in the reagent mixture to bind with magnesium ions.

Experimental Protocol: Manual Determination of Serum Calcium

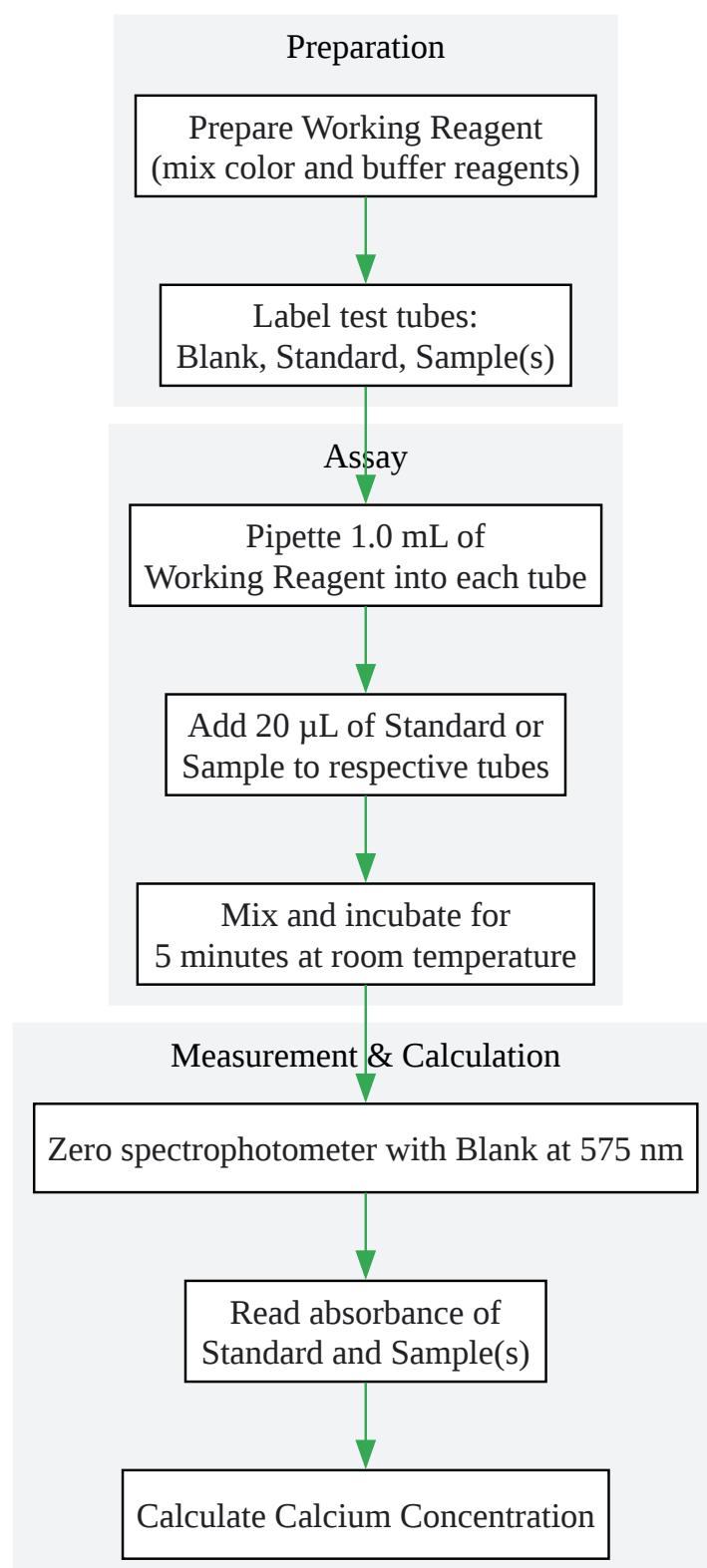
This section provides a detailed step-by-step protocol for the manual colorimetric determination of calcium in serum samples.

4.1. Reagents and Materials

- Color Reagent: A solution containing o-cresolphthalein complexone and 8-hydroxyquinoline in a buffered solution.
- Buffer Reagent: An alkaline buffer, such as 2-amino-2-methyl-1-propanol, to maintain the optimal pH for the reaction.
- Calcium Standard: A solution of known calcium concentration (e.g., 10 mg/dL).
- Patient Serum Samples
- Test tubes
- Pipettes
- Spectrophotometer

4.2. Assay Procedure

The following diagram illustrates the workflow for the manual calcium determination assay.

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Caption: Workflow for Manual Serum Calcium Determination.

Step-by-Step Protocol:

- Prepare the Working Reagent: Mix equal volumes of the Color Reagent and the Buffer Reagent. Allow the mixture to stand at room temperature for at least 20 minutes before use.
- Label Test Tubes: Prepare and label a set of test tubes for the blank, standard, and each patient sample.
- Dispense Working Reagent: Pipette 1.0 mL of the prepared Working Reagent into each labeled test tube.
- Add Samples:
 - To the "Blank" tube, add no sample.
 - To the "Standard" tube, add 20 μ L of the Calcium Standard solution.
 - To each "Sample" tube, add 20 μ L of the respective patient serum.
- Mix and Incubate: Gently mix the contents of each tube and let them stand at room temperature for 5 minutes to allow for color development.
- Spectrophotometer Measurement:
 - Set the spectrophotometer to a wavelength of 575 nm.
 - Use the "Blank" tube to zero the instrument.
 - Measure and record the absorbance of the "Standard" and each "Sample" tube.
- Calculation: Calculate the calcium concentration in the patient samples using the following formula:

Calcium (mg/dL) = (Absorbance of Sample / Absorbance of Standard) x Concentration of Standard

Application in Automated Analyzers

The o-cresolphthalein complexone method is well-suited for automation and is a standard procedure on many clinical chemistry analyzers. Automated systems offer high throughput, improved precision, and reduced sample and reagent volumes.

Parameter	Typical Performance Data
Linearity	Up to 15-20 mg/dL
Precision (CV%)	1-3%
Sample Volume	10-50 μ L
Throughput	Up to 200+ samples per hour

Interferences

Several substances can potentially interfere with the accuracy of the o-cresolphthalein complexone method for calcium determination:

- Magnesium: As a divalent cation, magnesium can also form a colored complex with the reagent. The inclusion of 8-hydroxyquinoline in the reagent formulation effectively minimizes this interference by preferentially binding to magnesium.
- Hemolysis, Icterus, and Lipemia: Grossly hemolyzed, icteric, or lipemic samples may interfere with the spectrophotometric reading. A sample blank may be necessary for such specimens.
- Anticoagulants: Chelating anticoagulants such as EDTA, citrate, and oxalate must be avoided as they will bind calcium, making it unavailable for reaction with the chromogen. Heparin is the recommended anticoagulant if plasma is to be used.

Conclusion

o-Cresolphthalein complexone remains a cornerstone reagent for the routine measurement of calcium in clinical and research settings. Its reliability, ease of use, and adaptability to automated platforms ensure its continued importance in diagnostics and scientific investigation. This guide provides the essential technical information and protocols to effectively utilize this valuable analytical tool.

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